

# Pyrazophos: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pyrazophos

Cat. No.: B1679933

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CAS Number: 13457-18-6 Molecular Formula: C<sub>14</sub>H<sub>20</sub>N<sub>3</sub>O<sub>5</sub>PS

This technical guide provides an in-depth overview of **Pyrazophos**, an organophosphate compound recognized for its fungicidal and insecticidal properties. The information is tailored for researchers, scientists, and professionals in drug development, with a focus on its chemical properties, mechanism of action, synthesis, and analytical methods.

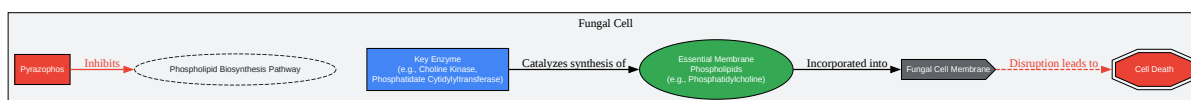
## Core Chemical and Physical Properties

**Pyrazophos** is chemically known as ethyl 2-[(diethoxyphosphorothioyl)oxy]-5-methylpyrazolo[1,5-a]pyrimidine-6-carboxylate. It is a crystalline solid, with technical grades appearing as a green to brown solid. Key physicochemical properties are summarized in the table below for easy reference.

Property	Value	Reference
Molecular Weight	373.37 g/mol	
Melting Point	51-52 °C	
Boiling Point	Decomposes at 160 °C	
Density	1.348 g/cm <sup>3</sup>	
Water Solubility	4.2 mg/L	
LogP (Octanol/Water Partition Coefficient)	3.80	

## Mechanism of Action: Inhibition of Phospholipid Biosynthesis

**Pyrazophos** functions as a systemic fungicide with both protective and curative action. Its primary mode of action is the inhibition of phospholipid biosynthesis in fungi. While the precise enzymatic target is not definitively established in publicly available literature, organophosphate fungicides are known to interfere with key enzymes in lipid metabolism. The proposed pathway involves the inhibition of enzymes crucial for the synthesis of phospholipids, which are essential components of fungal cell membranes. Disruption of this pathway leads to compromised membrane integrity and ultimately, cell death.



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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)